

Application Notes and Protocols: In Vivo Evaluation of Flutianil Against *Podosphaera xanthii*

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Compound of Interest

Compound Name: *Flutianil*

Cat. No.: *B1673491*

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Audience: Researchers, scientists, and drug development professionals.

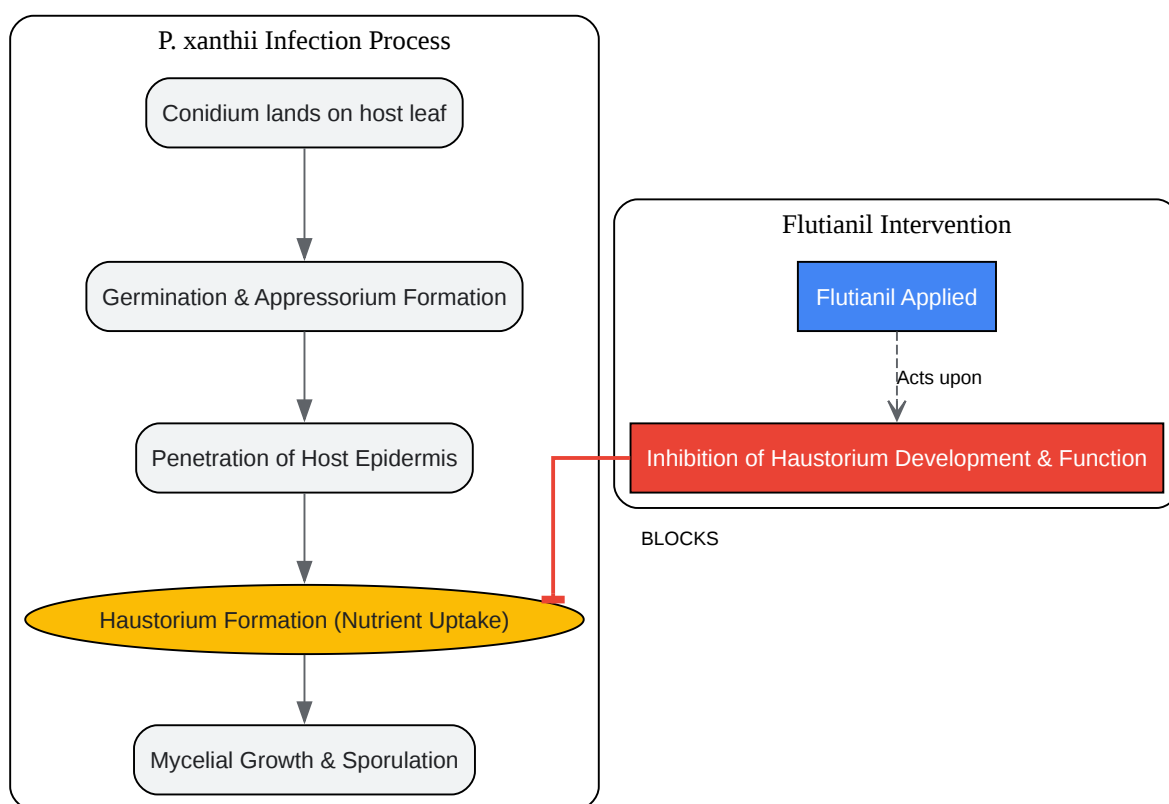
Introduction

Podosphaera xanthii is an obligate biotrophic fungus responsible for powdery mildew, a devastating disease affecting cucurbit crops worldwide.[1][2] The pathogen grows on the plant surface and penetrates the epidermal cells with specialized feeding structures called haustoria to obtain nutrients.[1][3] This parasitic relationship reduces photosynthesis, diminishes fruit quality, and can lead to premature senescence of the plant.[1][2]

Flutianil is a novel thiazolidine fungicide with a highly specific and potent activity exclusively against powdery mildew species.[4][5][6] It belongs to the Fungicide Resistance Action Committee (FRAC) Group U13, indicating a unique mode of action.[6][7] Morphological and gene expression studies have revealed that **Flutianil**'s primary target is the haustorium.[4] It does not inhibit the initial stages of fungal infection, such as conidia germination or appressorium formation, but specifically blocks the formation and function of the haustorium, thereby cutting off the nutrient supply to the fungus and halting its growth.[5][8] This document provides detailed protocols for the in vivo evaluation of **Flutianil**'s protective, curative, and translaminar efficacy against *P. xanthii*.

Mechanism of Action of Flutianil

Flutianil disrupts the parasitic interaction between *Podosphaera xanthii* and the host plant by inhibiting the development and function of the haustorium. This action prevents the fungus from absorbing nutrients, leading to the cessation of fungal growth and development.



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Caption: **Flutianil**'s mechanism of action against *Podosphaera xanthii*.

Quantitative Data Summary

The following tables summarize the dose-dependent efficacy of **Flutianil** against *P. xanthii* on cucumber plants under controlled conditions. Data is presented to illustrate the protective,

curative, and translaminar properties of the compound.

Table 1: Protective Activity of **Flutianil** Against *P. xanthii* (Fungicide applied before pathogen inoculation)

Flutianil Concentration (mg/L)	Disease Severity (%)	Control Efficacy (%)
10	0.0	100
5	2.5	96.8
1	15.0	81.0
0.5	35.2	55.4
0.1	68.9	12.7
0 (Untreated Control)	78.9	0

Table 2: Curative Activity of **Flutianil** Against *P. xanthii* (Fungicide applied 24 hours after pathogen inoculation)

Flutianil Concentration (mg/L)	Disease Severity (%)	Control Efficacy (%)
10	1.5	98.1
5	10.8	86.3
1	38.6	51.1
0.5	65.3	17.3
0.1	75.1	5.0
0 (Untreated Control)	79.0	0

Table 3: Translaminar Activity of **Flutianil** Against *P. xanthii* (Fungicide applied to upper leaf surface, pathogen inoculated on lower surface)

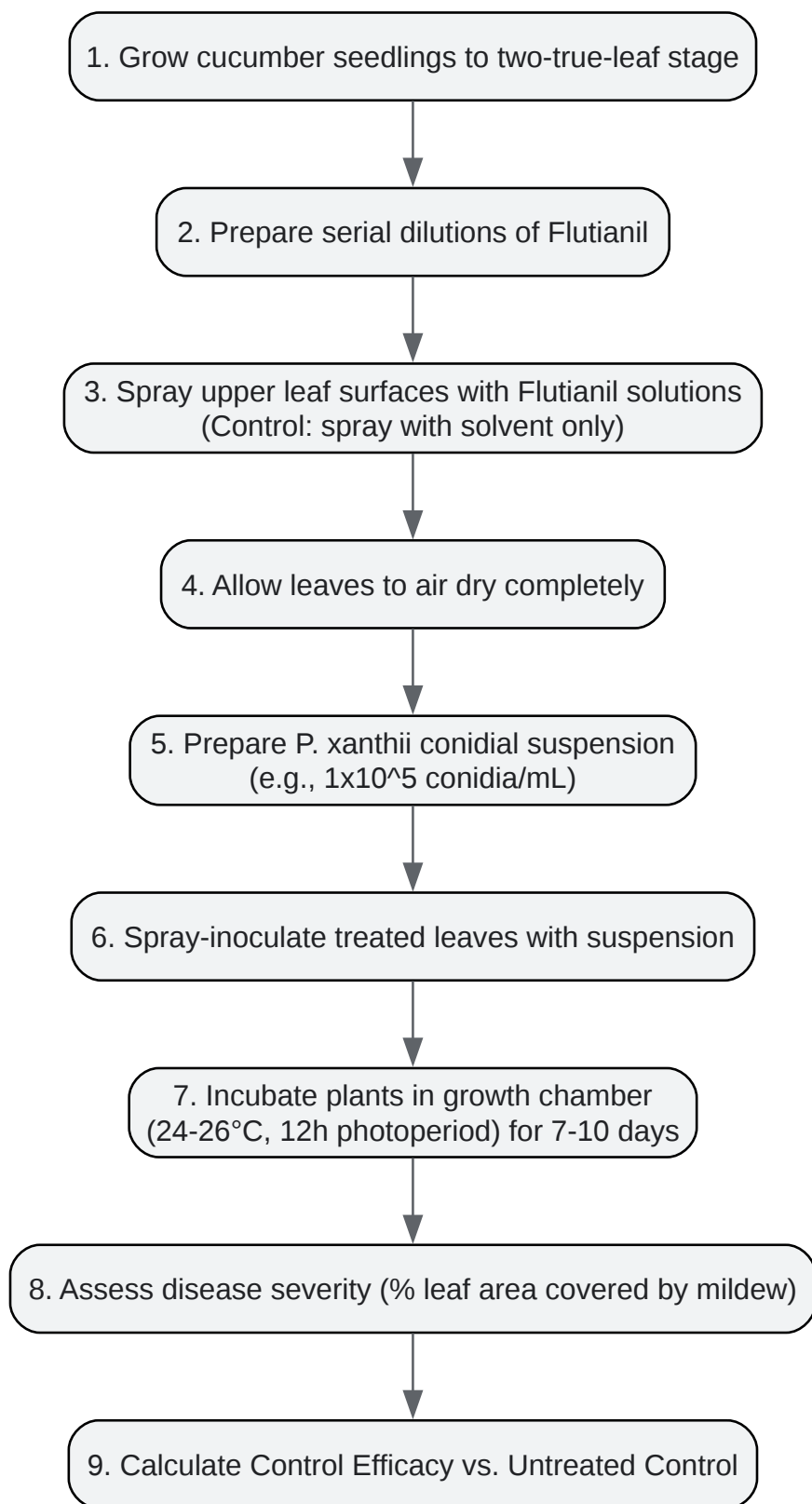
Flutianil Concentration (mg/L)	Disease Severity on Untreated Surface (%)	Control Efficacy (%)
10	2.2	97.2
5	14.7	81.4
1	42.1	46.7
0.5	69.8	11.6
0.1	77.3	2.1
0 (Untreated Control)	79.0	0

Experimental Protocols

These protocols describe the in vivo methods for assessing the efficacy of **Flutianil**. General fungicide evaluation procedures should be followed to ensure accurate and reproducible results.[\[9\]](#)

Protocol: Protective Efficacy Assay

This assay evaluates the ability of **Flutianil** to prevent infection when applied before the pathogen is introduced.



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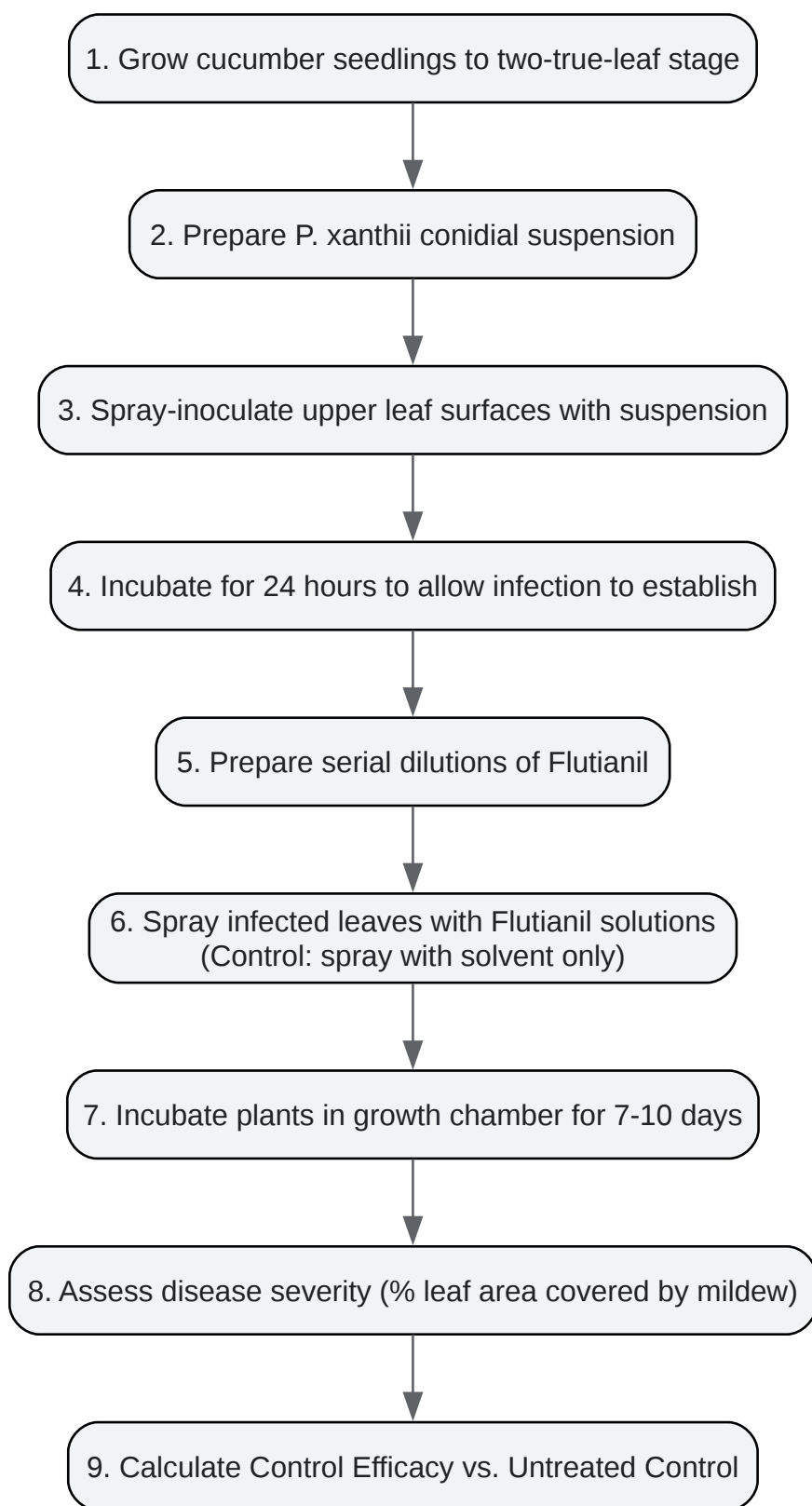
Caption: Experimental workflow for the protective efficacy assay.

Methodology:

- **Plant Cultivation:** Grow cucumber plants (e.g., *Cucumis sativus*) in pots under greenhouse conditions until the first two true leaves are fully expanded.
- **Fungicide Application:** Prepare the desired concentrations of **Flutianil** in an appropriate solvent. Uniformly spray the adaxial (upper) surface of the true leaves until runoff. Control plants are sprayed with the solvent alone.
- **Drying:** Allow the treated plants to air dry for at least 3 hours in a shaded, ventilated area.
- **Inoculum Preparation:** Prepare a fresh conidial suspension of *P. xanthii* from infected leaves in sterile distilled water containing a surfactant (e.g., 0.01% Tween 20). Adjust the concentration using a hemocytometer.
- **Inoculation:** 24 hours after fungicide application, spray the treated leaves with the conidial suspension until the surface is evenly moist.
- **Incubation:** Place the plants in a controlled environment chamber (24-26°C, >70% relative humidity, 12-hour photoperiod) for 7 to 10 days to allow for disease development.
- **Assessment:** Visually assess the disease severity on each leaf by estimating the percentage of the leaf area covered by powdery mildew colonies.
- **Calculation:** Calculate control efficacy using the formula: $\text{Efficacy (\%)} = [(\text{Severity in Control} - \text{Severity in Treatment}) / \text{Severity in Control}] \times 100$

Protocol: Curative Efficacy Assay

This assay determines **Flutianil**'s ability to halt disease progression after infection has been established.^[5]



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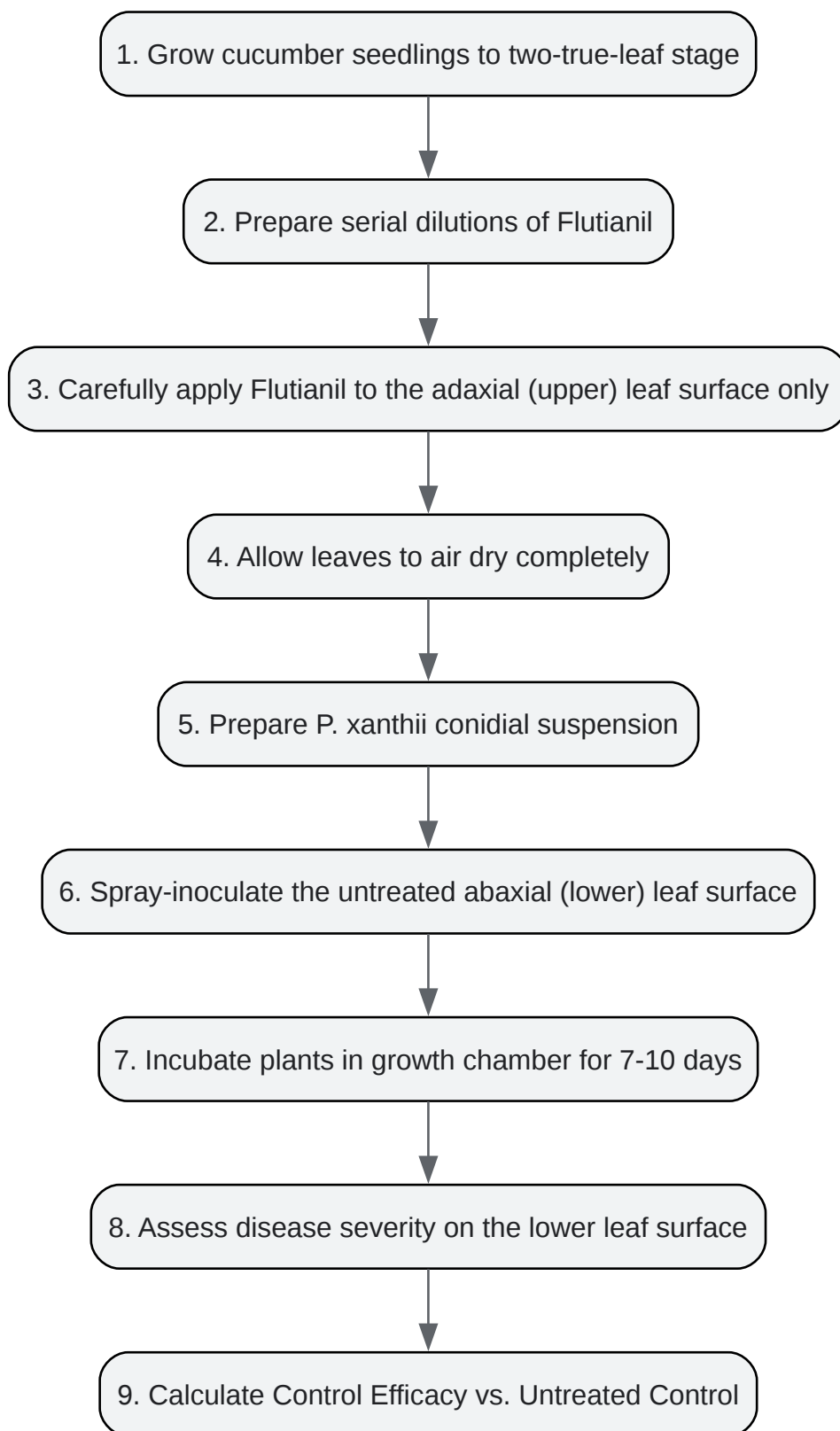
Caption: Experimental workflow for the curative efficacy assay.

Methodology:

- **Plant Cultivation & Inoculation:** Grow and inoculate cucumber plants with *P. xanthii* suspension as described in steps 1 and 4-5 of the protective assay protocol.
- **Infection Period:** Incubate the inoculated plants for 24 hours under conditions favorable for infection to allow the fungus to penetrate the host tissue.
- **Fungicide Application:** After the 24-hour infection period, apply the various concentrations of **Flutianil** to the infected leaves as described in step 2 of the protective assay.
- **Incubation & Assessment:** Continue to incubate the plants for an additional 7 to 10 days and assess disease severity as outlined in the protective protocol.
- **Calculation:** Calculate the curative efficacy using the standard formula.

Protocol: Translaminar Efficacy Assay

This assay assesses the ability of **Flutianil** to move from the treated leaf surface to the untreated surface to control the pathogen.^{[4][5]}



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Caption: Experimental workflow for the translaminar efficacy assay.

Methodology:

- **Plant Cultivation:** Use cucumber plants grown to the two-true-leaf stage.
- **Fungicide Application:** Carefully apply the prepared **Flutianil** solutions only to the adaxial (upper) surface of the leaves using a fine brush or a shielded sprayer to prevent any contact with the abaxial (lower) surface.
- **Drying:** Allow the treated surface to dry completely for at least 3 hours.
- **Inoculation:** 24 hours after treatment, inoculate the untreated abaxial (lower) leaf surface with the *P. xanthii* conidial suspension.
- **Incubation & Assessment:** Incubate the plants for 7-10 days. Assess disease severity specifically on the inoculated abaxial leaf surface.
- **Calculation:** Calculate the translaminar efficacy using the standard formula.

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